

A Comprehensive Technical Guide to **tert-Amyl peroxy-2-ethylhexanoate**

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Compound of Interest

Compound Name: *tert-Amyl peroxy-2-ethylhexanoate*

Cat. No.: *B1583687*

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This technical guide provides an in-depth overview of **tert-Amyl peroxy-2-ethylhexanoate**, a versatile organic peroxide. Designed for researchers, scientists, and professionals in drug development and polymer chemistry, this document details its chemical synonyms, physical and safety properties, and its applications, particularly as a polymerization initiator.

Chemical Identity and Synonyms

tert-Amyl peroxy-2-ethylhexanoate is known by a variety of names in industrial and academic settings. A comprehensive list of its synonyms, including its IUPAC name and CAS registry number, is provided below to facilitate cross-referencing in literature and databases.

Identifier Type	Value
IUPAC Name	2-methylbutan-2-yl 2-ethylhexaneperoxoate[1]
CAS Number	686-31-7[1][2][3][4]
EC Number	211-687-3[1][4]
UN Number	3115[1][4]
Molecular Formula	C13H26O3[1][3][4]
InChI	InChI=1S/C13H26O3/c1-6-9-10-11(7-2)12(14)15-16-13(4,5)8-3/h11H,6-10H2,1-5H3[1]
InChIKey	IFXDUNDBQDXPQZ-UHFFFAOYSA-N[1]
SMILES	CCCCC(CC)C(=O)OOC(C)(C)CC[1]

Common Synonyms and Trade Names:

- t-Amylperoxy 2-ethylhexanoate[1]
- Hexaneperoxoic acid, 2-ethyl-, 1,1-dimethylpropyl ester[1]
- tert-Amyl 2-ethylperhexanoate[1][2]
- tert-Amyl 2-ethylperoxyhexanoate[1][2]
- tert-Pentyl peroxy-2-ethylhexanoate[1][2]
- Lupersol 575[1][2][4]
- Lupersol TA 75[1][2][4]
- Trigonox 121[1][2][4]
- Trigonox 121-50[1][2]
- Esperox 570[3][4]

Physicochemical and Safety Data

The following tables summarize the key physical, chemical, and safety properties of **tert-Amyl peroxy-2-ethylhexanoate**. This information is critical for its safe handling, storage, and application in experimental and industrial settings.

Physical and Chemical Properties:

Property	Value	Reference
Molecular Weight	230.34 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Faint	
Density	0.9075 g/cm ³ at 20 °C	[4]
Melting Point	-62 °C	[4]
Boiling Point	68 °C at 0.5 Torr	[4]
Solubility	Insoluble in water; soluble in most organic solvents.	[1]
Refractive Index	1.435 at 20 °C	[4]
Theoretical Active Oxygen Content	6.95%	

Thermal Stability and Decomposition Data:

Parameter	Value	Reference
Self-Accelerating Decomposition Temperature (SADT)	35 °C	
Control Temperature	20 °C	
Emergency Temperature	25 °C	
Half-life ($t_{1/2}$)	0.1 hour at 111 °C	
	1 hour at 91 °C	
	10 hours at 73 °C	

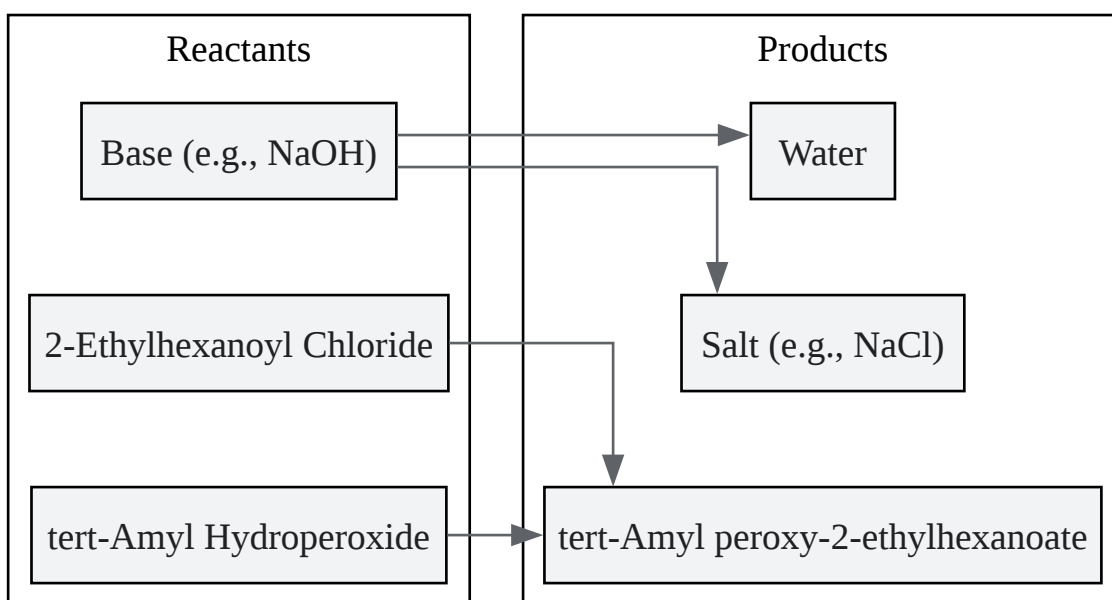
Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and specific polymerization applications of **tert-Amyl peroxy-2-ethylhexanoate** are not readily available in publicly accessible literature. However, based on general principles of organic peroxide chemistry, a plausible synthetic route and its primary application are outlined below.

General Synthesis of tert-Amyl peroxy-2-ethylhexanoate

The synthesis of **tert-Amyl peroxy-2-ethylhexanoate** typically involves the reaction of tert-amyl hydroperoxide with 2-ethylhexanoyl chloride in the presence of a base. This is a variation of the Schotten-Baumann reaction.

Reaction Scheme:



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Caption: General reaction scheme for the synthesis of **tert-Amyl peroxy-2-ethylhexanoate**.

Methodology Outline:

- **Deprotonation:** tert-Amyl hydroperoxide is reacted with a suitable base, such as sodium hydroxide or potassium hydroxide, in a biphasic system to form the corresponding tert-amyl peroxy anion.
- **Aqueous Phase:** This reaction typically occurs in the aqueous phase where the base deprotonates the hydroperoxide.
- **Organic Phase:** 2-Ethylhexanoyl chloride is dissolved in an organic solvent.
- **Interfacial Reaction:** The tert-amyl peroxy anion then reacts with the 2-ethylhexanoyl chloride at the interface of the two phases to form the desired peroxyester, **tert-Amyl peroxy-2-ethylhexanoate**.
- **Workup:** The organic layer is separated, washed to remove unreacted starting materials and byproducts, and dried. The solvent is then removed under reduced pressure to yield the final product.

Note: The reaction is exothermic and must be carefully controlled to prevent the decomposition of the peroxide product.

Application in Polymerization

tert-Amyl peroxy-2-ethylhexanoate is an efficient initiator for the radical polymerization of various monomers, such as ethylene, styrene, and acrylates. The peroxide decomposes upon heating to generate free radicals, which then initiate the polymerization chain reaction.

Decomposition and Initiation Mechanism:



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Caption: Simplified mechanism of radical polymerization initiated by **tert-Amyl peroxy-2-ethylhexanoate**.

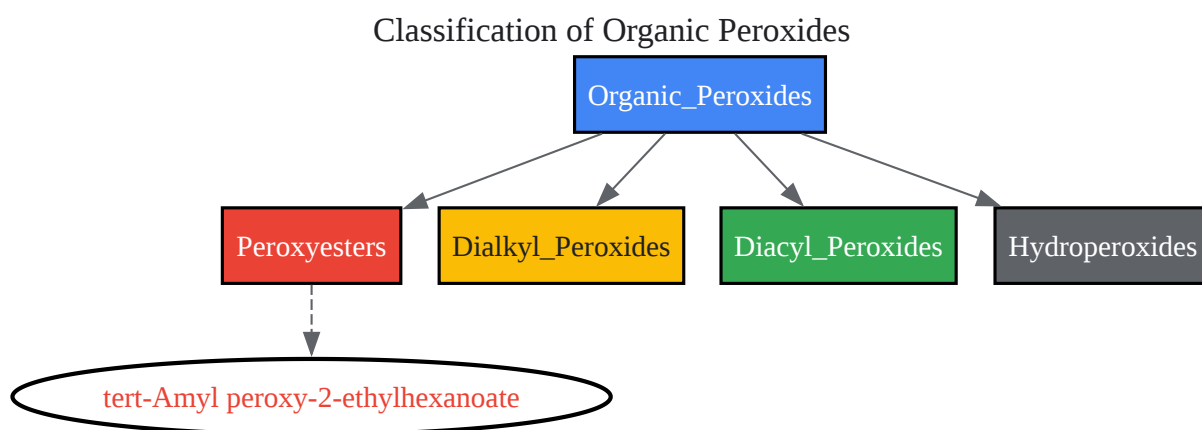
General Experimental Protocol for Polymerization:

- **Monomer Preparation:** The monomer (e.g., styrene) is purified to remove any inhibitors.
- **Reaction Setup:** The purified monomer is placed in a reaction vessel equipped with a stirrer, a condenser, and an inlet for inert gas.
- **Initiator Addition:** A solution of **tert-Amyl peroxy-2-ethylhexanoate** in a suitable solvent is prepared and added to the monomer. The concentration of the initiator will depend on the desired molecular weight of the polymer and the reaction temperature.
- **Polymerization:** The reaction mixture is heated to a specific temperature (typically determined by the half-life of the initiator, e.g., 70-100 °C) under an inert atmosphere (e.g., nitrogen or argon).
- **Monitoring:** The progress of the polymerization can be monitored by techniques such as gravimetry or spectroscopy.

- Termination and Isolation: Once the desired conversion is achieved, the reaction is cooled down, and the polymer is precipitated by adding a non-solvent. The polymer is then filtered, washed, and dried.

Logical Relationships in Organic Peroxide Classification

tert-Amyl peroxy-2-ethylhexanoate belongs to the class of organic compounds known as peroxyesters. The following diagram illustrates its position within the broader classification of organic peroxides.



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